

An In-depth Technical Guide to Vinyl Formate as a Monomer

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Vinyl formate

Cat. No.: B057145

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Vinyl formate (ethenyl formate) is a reactive vinyl ester monomer that holds significant promise in polymer chemistry and materials science.^[1] Its unique chemical structure, comprising a vinyl group susceptible to polymerization and a formate ester group that can be readily hydrolyzed, makes it a versatile building block for the synthesis of functional polymers. ^[1] This guide provides a comprehensive technical overview of **vinyl formate**, covering its synthesis, properties, polymerization behavior, and potential applications, with a particular focus on its relevance to the pharmaceutical and drug development sectors.

Properties of Vinyl Formate

Vinyl formate is a colorless liquid with a molecular formula of $C_3H_4O_2$ and a molecular weight of 72.06 g/mol. ^{[2][3]} A summary of its key physical and chemical properties is presented in Table 1. The presence of both a reactive double bond and an ester functional group dictates its chemical behavior, allowing it to participate in a variety of reactions including polymerization, hydrolysis, oxidation, and reduction.^[1]

Property	Value	Reference
Molecular Formula	C ₃ H ₄ O ₂	[2][3]
Molecular Weight	72.06 g/mol	[2][3]
Boiling Point	46-47 °C	[3][4]
Density	0.959 g/cm ³	[3][4]
Refractive Index (n _{20/D})	1.387	[3][5]
Flash Point	16 °C	[3]
Vapor Pressure	313 mmHg @ 25 °C	[6]
Solubility in Water	9.439 x 10 ⁴ mg/L @ 25 °C (estimated)	[6]

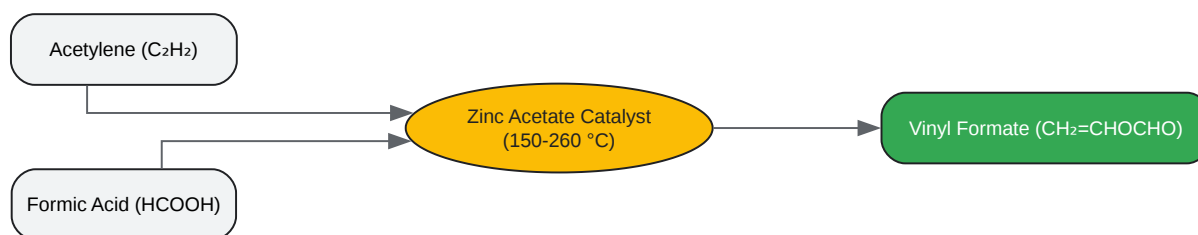
Table 1: Physical Properties of **Vinyl Formate** Monomer

Synthesis of Vinyl Formate

The synthesis of **vinyl formate** can be achieved through several routes, with the most common being the direct addition of formic acid to acetylene and the transesterification of another vinyl ester.

Direct Addition of Formic Acid to Acetylene

This method involves the reaction of formic acid with acetylene, typically in the vapor phase over a metal catalyst.[7] Zinc or cadmium salts, particularly zinc acetate on a porous support like charcoal, are effective catalysts for this process.[7] The reaction is generally carried out at elevated temperatures, ranging from 150 °C to 260 °C.[7] The addition of a small amount of acetic anhydride can improve the yield and prevent the formation of byproducts.[7]

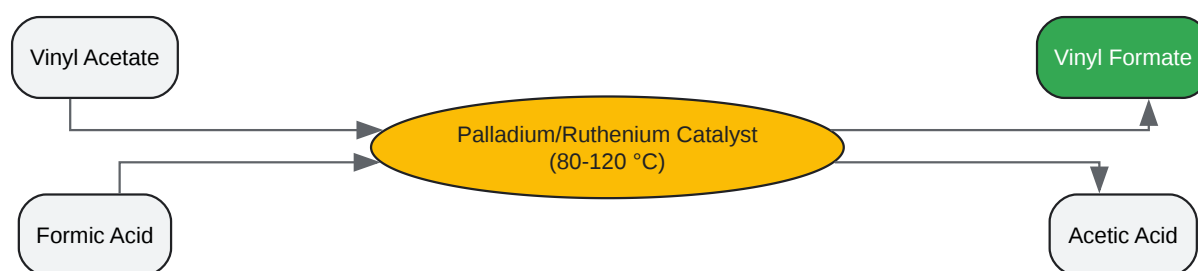


[Click to download full resolution via product page](#)

Caption: Synthesis of **Vinyl Formate** via Direct Addition.

Transesterification (Vinyl Interchange)

Transesterification, or vinyl interchange, is another viable route for producing **vinyl formate**. This equilibrium-driven process typically involves the reaction of a readily available vinyl ester, such as vinyl acetate, with formic acid in the presence of a catalyst.^[1] The reaction exchanges the acetate group for a formate group, yielding **vinyl formate** and acetic acid.^[1] While historically mercury(II) salts have been used, less toxic palladium(II) and ruthenium catalysts are now preferred.^{[4][8]} Reaction temperatures for transvinylation are generally in the range of $80\text{ }^{\circ}C$ to $120\text{ }^{\circ}C$.^{[8][9]}



[Click to download full resolution via product page](#)

Caption: Synthesis of **Vinyl Formate** via Transesterification.

Synthesis Method	Catalyst	Temperature (°C)	Phase	Reported Yield	Reference
Direct Addition	Zinc Acetate on Charcoal	170-210	Vapor	Up to 80%	[7]
Transesterification	Sulfuric Acid	Not specified	Liquid	~75%	[1]
Transesterification	Ruthenium complexes	90-110	Liquid	Varies	[8]
Transesterification	Palladium complexes	90-110	Liquid	Varies	[9]

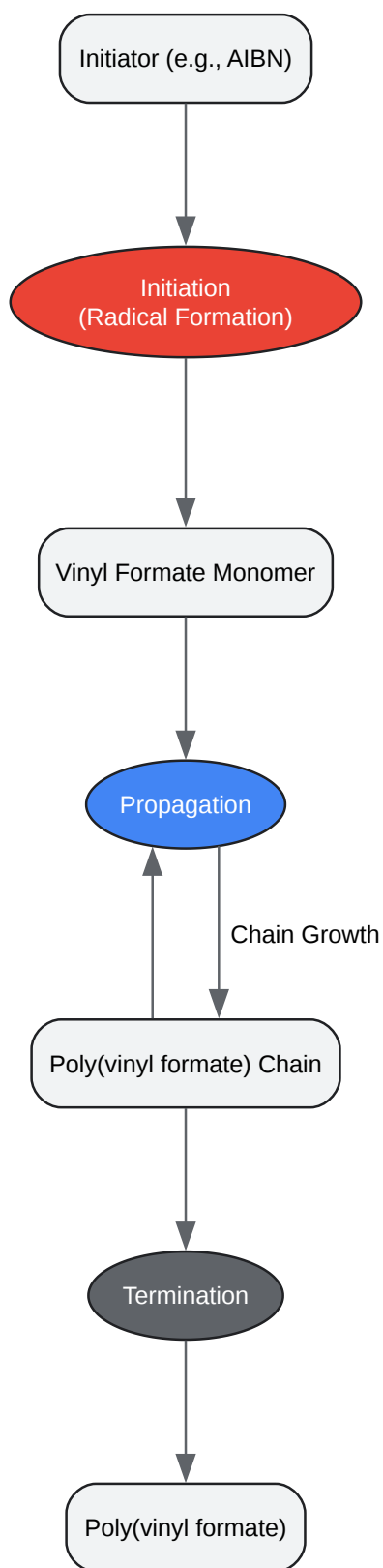
Table 2: Comparison of **Vinyl Formate** Synthesis Methods

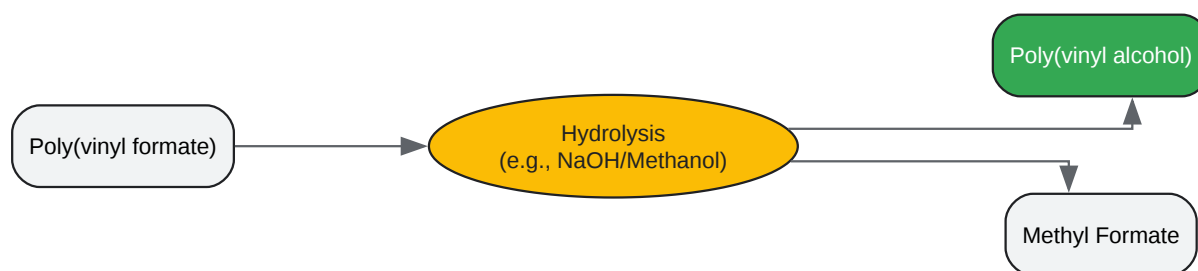
Polymerization of Vinyl Formate

Vinyl formate readily undergoes free-radical polymerization to form poly(**vinyl formate**) (PVF). [1] This polymer is a valuable intermediate, primarily used as a precursor to poly(vinyl alcohol) (PVA). The polymerization can be initiated using standard free-radical initiators such as azobisisobutyronitrile (AIBN) or peroxides.

Free-Radical Polymerization

The free-radical polymerization of **vinyl formate** can be carried out in bulk, solution, or emulsion. The choice of solvent and initiator can influence the molecular weight and properties of the resulting polymer.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Vinyl Formate | High-Purity Reagent | For Research Use [benchchem.com]
- 2. Vinyl formate | C₃H₄O₂ | CID 222465 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 692-45-5 CAS MSDS (VINYL FORMATE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 4. Vinyl formate - Wikipedia [en.wikipedia.org]
- 5. VINYL FORMATE | 692-45-5 [chemicalbook.com]
- 6. vinyl formate, 692-45-5 [thegoodscentcompany.com]
- 7. US2682556A - Process for preparing vinyl formate - Google Patents [patents.google.com]
- 8. WO2011139360A1 - Process for the continuous transvinylation of carboxylic acids with vinyl acetate - Google Patents [patents.google.com]
- 9. US8921593B2 - Process for the semi-continuous transvinylation of carboxylic acids with vinyl acetate - Google Patents [patents.google.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Vinyl Formate as a Monomer]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b057145#introduction-to-vinyl-formate-as-a-monomer]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com